

# Commercial Suppliers and Availability of Niflumic Acid-d5: A Technical Guide

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## Compound of Interest

Compound Name: Niflumic Acid-d5

Cat. No.: B564338

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial suppliers, availability, and key technical data for **Niflumic Acid-d5**. This deuterated analog of Niflumic acid serves as a critical internal standard for bioanalytical and pharmacokinetic studies, enabling precise quantification in complex biological matrices.<sup>[1][2]</sup>

## Introduction to Niflumic Acid-d5

**Niflumic Acid-d5** is the deuterium-labeled version of Niflumic acid, a non-steroidal anti-inflammatory drug (NSAID) known for its analgesic and anti-inflammatory properties.<sup>[1][3]</sup> Niflumic acid functions as a blocker of Ca<sup>2+</sup>-activated Cl<sup>-</sup> channels and an inhibitor of cyclooxygenase-2 (COX-2).<sup>[3]</sup> The incorporation of stable deuterium isotopes into the Niflumic acid molecule provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based quantification of the parent drug.<sup>[1][4]</sup>

## Commercial Availability and Supplier Information

A variety of chemical suppliers offer **Niflumic Acid-d5** for research purposes. The following table summarizes the available products from prominent suppliers. Please note that availability and pricing are subject to change and should be confirmed directly with the supplier.

Supplier	Product Name	Catalog Number	Available Pack Sizes	Purity/Isotopic Purity	CAS Number
MedchemExpress	Niflumic Acid-d5	HY-112932S	1 mg, 10 mg	Not specified	1794811-58-7
Veeprho	Niflumic Acid-D5 (Major)	Not specified	Inquire for details	Not specified	1794811-58-7[1]
Pharmaffiliates	Niflumic Acid-d5 (Major)	PA STI 067730	Inquire for details	Not specified	1794811-58-7[5]
LGC Standards	Niflumic Acid-d5 (Major)	TRC-N457502	1 mg, 10 mg	Not specified	1794811-58-7[6][7]
Aladdin Scientific	Niflumic Acid-d5 (Major)	N395580-1mg	1 mg	Not specified	1794811-58-7[8]
Santa Cruz Biotechnology	Niflumic Acid-d5 (Major)	sc-216951	Inquire for details	Not specified	1794811-58-7

## Technical Data

Property	Value	Reference
Chemical Formula	C <sub>13</sub> H <sub>4</sub> D <sub>5</sub> F <sub>3</sub> N <sub>2</sub> O <sub>2</sub>	[5]
Molecular Weight	287.25 g/mol	[5]
CAS Number	1794811-58-7	[5]
Appearance	Tan Solid	[5]
Storage	2-8°C Refrigerator	[5]
Shipping Conditions	Ambient	[5]
Applications	Internal standard for clinical mass spectrometry, pharmacokinetic studies, therapeutic drug monitoring.[1] [2]	

## Experimental Protocols

### Bioanalytical Method for Quantification of Niflumic Acid in Plasma using LC-MS/MS

This section outlines a general methodology for the quantification of Niflumic acid in human plasma using **Niflumic Acid-d5** as an internal standard. This protocol is a representative example and may require optimization for specific instrumentation and study requirements.

#### 1. Sample Preparation (Protein Precipitation)

- To 100 µL of human plasma in a microcentrifuge tube, add 20 µL of **Niflumic Acid-d5** internal standard working solution (concentration to be optimized).
- Vortex for 10 seconds.
- Add 300 µL of acetonitrile to precipitate proteins.
- Vortex vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 µL of the mobile phase.
- Vortex for 30 seconds and transfer to an autosampler vial for LC-MS/MS analysis.

#### 2. LC-MS/MS Analysis

- Liquid Chromatography (LC):
  - Column: A reversed-phase C18 column (e.g., 50 mm x 2.1 mm, 3.5 µm).
  - Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B). The gradient program should be optimized to ensure good separation of Niflumic acid and the internal standard from matrix components.

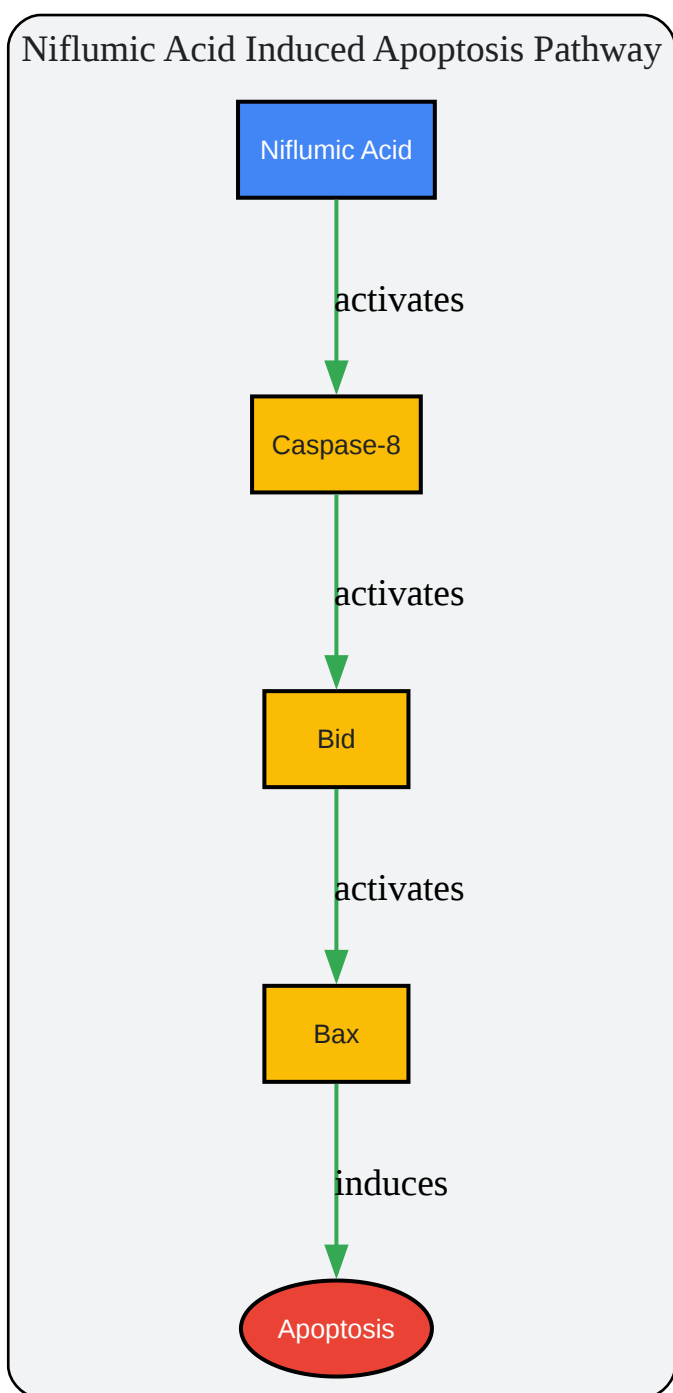
- Flow Rate: 0.4 mL/min.
- Injection Volume: 5  $\mu$ L.
- Column Temperature: 40°C.
- Mass Spectrometry (MS/MS):
  - Ionization: Electrospray Ionization (ESI) in negative ion mode.
  - Detection: Multiple Reaction Monitoring (MRM).
  - MRM Transitions:
    - Niflumic acid: Precursor ion (Q1) m/z  $\rightarrow$  Product ion (Q3) m/z (to be determined by infusion).
    - **Niflumic Acid-d5**: Precursor ion (Q1) m/z  $\rightarrow$  Product ion (Q3) m/z (to be determined by infusion).
  - Optimize MS parameters such as declustering potential, collision energy, and cell exit potential for both the analyte and the internal standard.

### 3. Method Validation

The bioanalytical method should be validated according to regulatory guidelines (e.g., FDA or EMA) for linearity, accuracy, precision, selectivity, recovery, matrix effect, and stability.

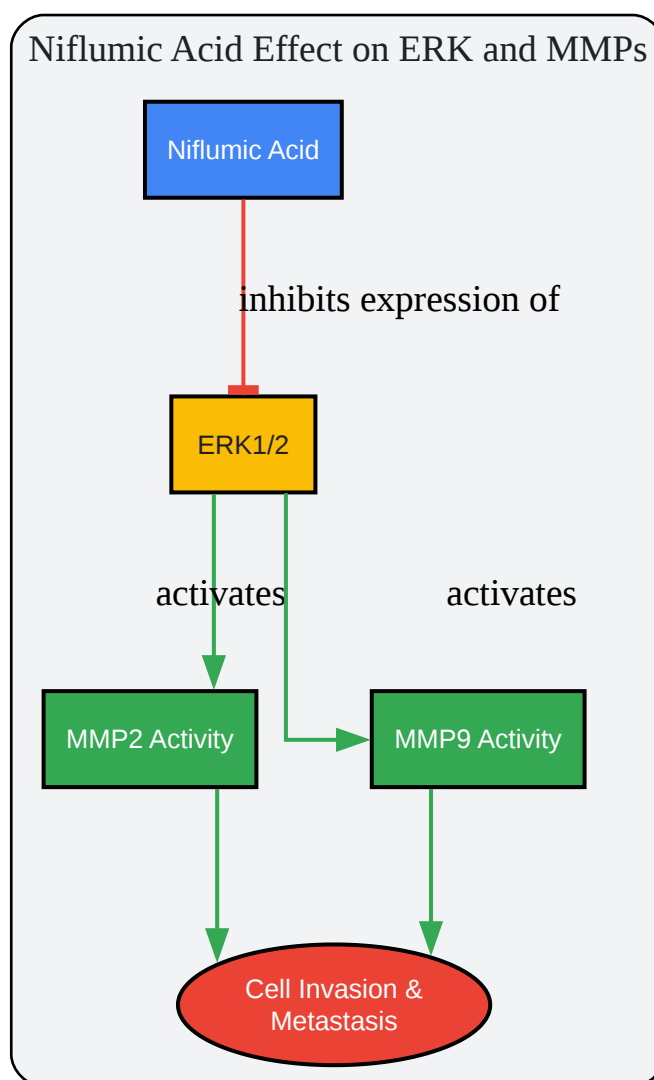
## Signaling Pathways and Mechanisms of Action

Niflumic acid has been shown to exert its biological effects through various signaling pathways. The following diagrams illustrate two key pathways influenced by Niflumic acid.



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Caption: Niflumic Acid-induced apoptosis via the Caspase-8/Bid/Bax pathway.



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Caption: Niflumic Acid inhibits the ERK1/2 signaling pathway, leading to reduced MMP2 and MMP9 activity.[9][10]

## Conclusion

**Niflumic Acid-d5** is a readily available and essential tool for researchers in drug metabolism, pharmacokinetics, and clinical chemistry. Its use as an internal standard ensures the accuracy and reliability of quantitative bioanalytical methods. The information provided in this guide serves as a comprehensive resource for the procurement and application of this stable isotope-labeled compound. Researchers should always refer to the supplier's certificate of analysis for batch-specific information on purity and isotopic enrichment.

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- To cite this document: BenchChem. [Commercial Suppliers and Availability of Niflumic Acid-d5: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b564338#commercial-suppliers-and-availability-of-niflumic-acid-d5]

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